

# 5-Methylthio-DMT: A Technical Overview of a Lesser-Known Psychedelic Compound

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## Compound of Interest

Compound Name: 5-Methylthio DMT

Cat. No.: B1215185

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Disclaimer: 5-Methylthio-N,N-dimethyltryptamine (5-MeS-DMT) is a research chemical and a lesser-known psychedelic substance. The information provided herein is intended for an audience of researchers, scientists, and drug development professionals for informational purposes only. The neurochemical effects and safety profile of 5-MeS-DMT in humans have not been extensively studied, and this document should not be interpreted as an endorsement or guide for human consumption.

## Introduction

5-Methylthio-N,N-dimethyltryptamine (5-MeS-DMT) is a synthetic tryptamine and a structural analog of the well-known psychedelic compound 5-methoxy-N,N-dimethyltryptamine (5-MeO-DMT). While the neurochemical effects of 5-MeO-DMT have been the subject of considerable scientific investigation, 5-MeS-DMT remains a relatively obscure molecule within the scientific literature. This technical guide aims to synthesize the currently available information on 5-MeS-DMT, drawing from limited direct studies and inferring potential properties based on structure-activity relationships of related tryptamines. Due to the scarcity of published research, this document will also highlight the significant gaps in our understanding of this compound and propose standard experimental protocols for its further characterization.

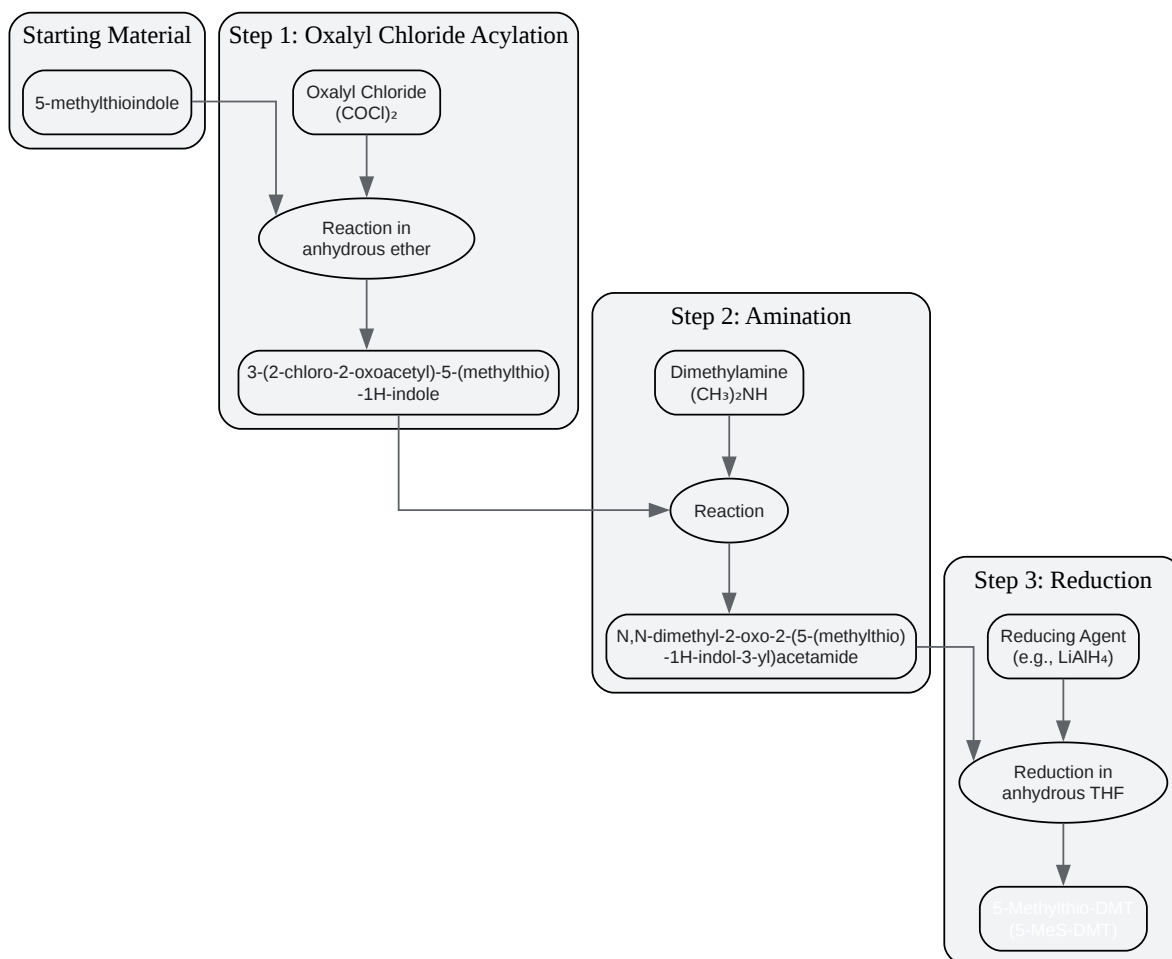
## Chemical Profile

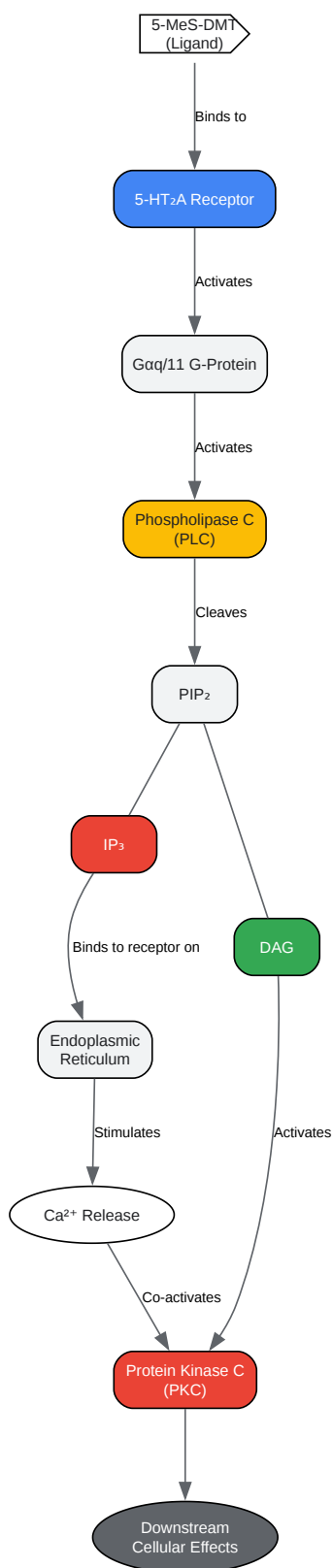
- IUPAC Name: 2-(5-(methylthio)-1H-indol-3-yl)-N,N-dimethylethanamine
- Chemical Formula:  $C_{13}H_{18}N_2S$

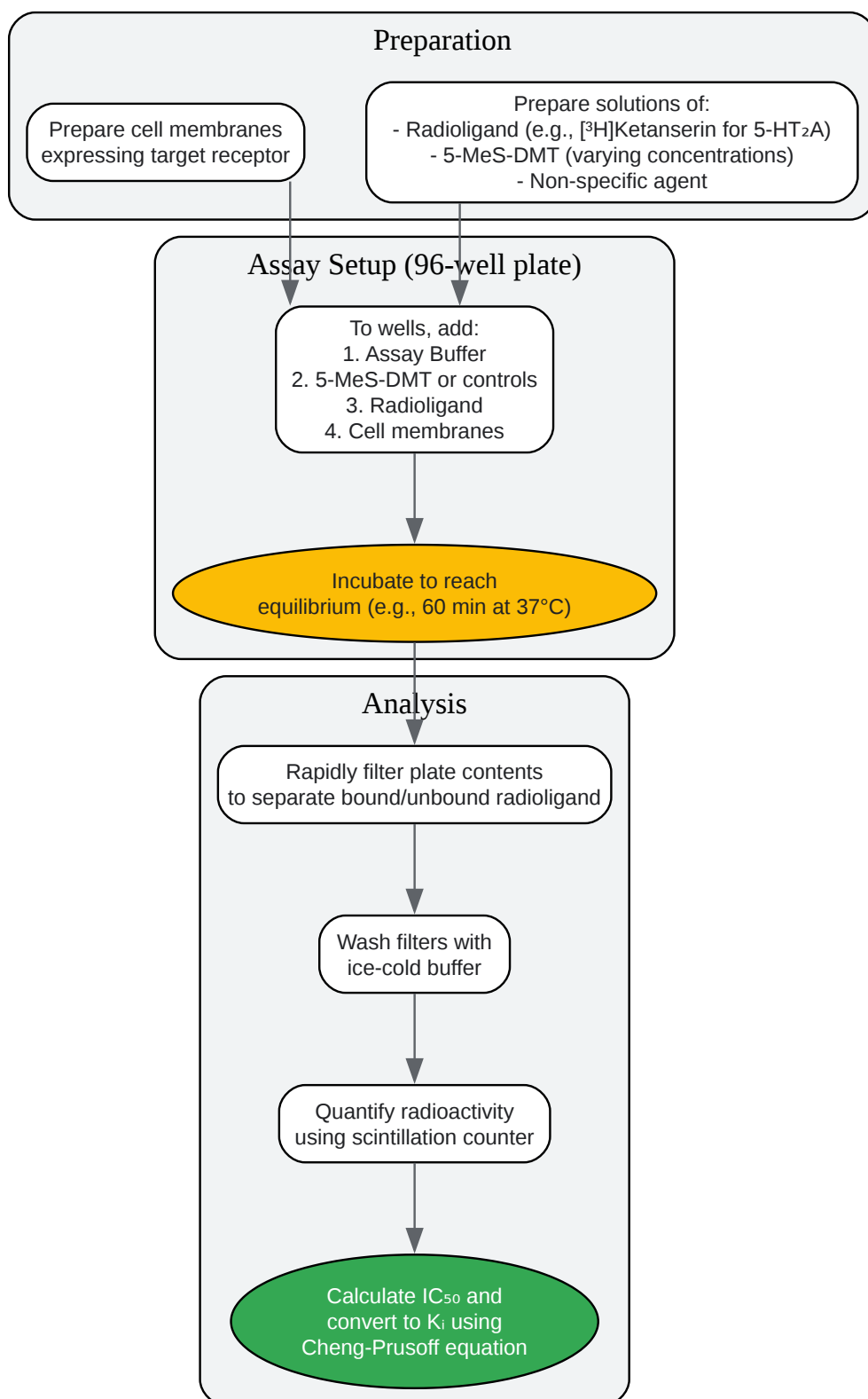
- Molar Mass: 234.36 g/mol
- CAS Number: 5102-11-4[1]

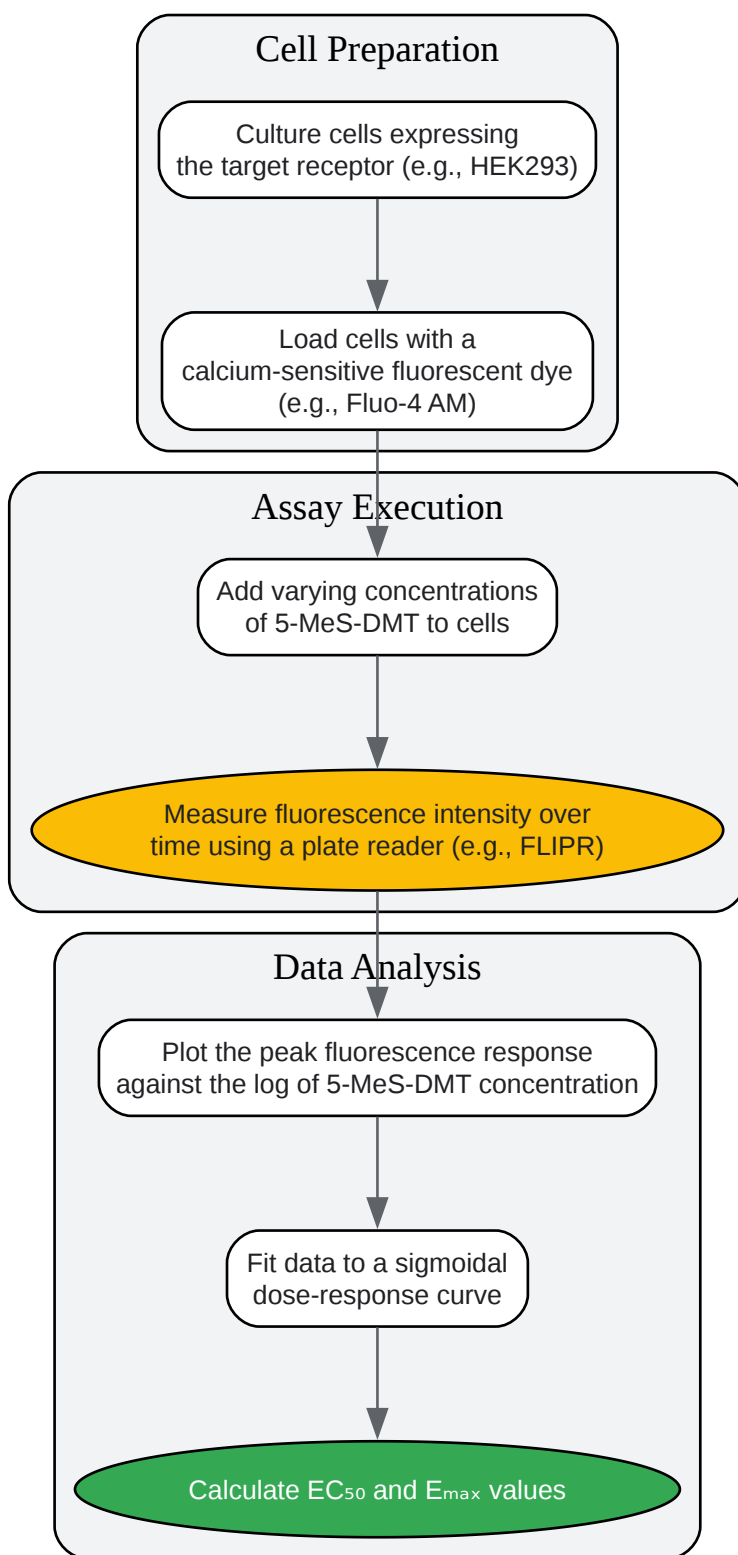
## Postulated Synthesis

A specific, detailed experimental protocol for the synthesis of 5-MeS-DMT is not readily available in peer-reviewed literature. However, a plausible synthetic route can be adapted from established methods for producing substituted tryptamines, such as the Speeter-Anthony tryptamine synthesis. The following workflow outlines a generalized approach.









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## References

- 1. Structure-activity relationships in potentially hallucinogenic N,N-dialkyltryptamines substituted in the benzene moiety - PubMed [pubmed.ncbi.nlm.nih.gov]
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